

molecular weight and formula of (S)-methyl 2-aminobutanoate

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Compound of Interest

Compound Name: (S)-methyl 2-aminobutanoate

Cat. No.: B555798

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In-Depth Technical Guide: (S)-Methyl 2-Aminobutanoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical specifications for **(S)-methyl 2-aminobutanoate**, a chiral amino acid derivative. The information is presented to support research and development activities where precise chemical data is paramount.

Chemical Identity and Properties

(S)-Methyl 2-aminobutanoate is the methyl ester of the naturally occurring amino acid (S)-2-aminobutanoic acid. It is a valuable building block in organic synthesis, particularly in the preparation of pharmaceutical compounds and other bioactive molecules.

Quantitative Data Summary

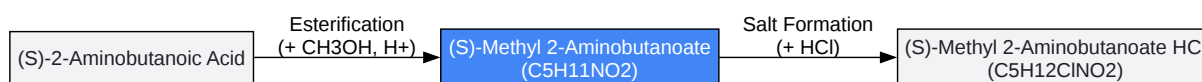
The fundamental molecular properties of **(S)-methyl 2-aminobutanoate** are summarized in the table below. This data is essential for stoichiometric calculations, analytical method development, and chemical structure elucidation.

Property	Value
Molecular Formula	C ₅ H ₁₁ NO ₂ [1][2][3]
Molecular Weight	117.15 g/mol [1][2][3]
CAS Number	15399-22-1 [1][2][3]

It is critical to distinguish this compound from its hydrochloride salt, **(S)-methyl 2-aminobutanoate** hydrochloride (CAS No. 56545-22-3), which possesses a different molecular formula (C₅H₁₂ClNO₂) and molecular weight (153.61 g/mol) [4][5][6][7].

Logical Relationship of Chemical Entities

The following diagram illustrates the relationship between the parent amino acid, the requested methyl ester, and its common salt form. This visualization clarifies the chemical transformations connecting these related compounds.



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References

- 1. (S)-Methyl 2-aminobutanoate | 15399-22-1 [chemicalbook.com]
- 2. Methyl 2-aminobutanoate, (2S)- | C₅H₁₁NO₂ | CID 10820508 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. calpaclab.com [calpaclab.com]

- 5. (S)-Methyl 2-aminobutanoate hydrochloride (56545-22-3) for sale [vulcanchem.com]
- 6. (S)-methyl 2-aminobutanoate hydrochloride | C₅H₁₂ClNO₂ | CID 71313169 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 56545-22-3[(S)-Methyl 2-aminobutanoate hydrochloride]BLD Pharm [bldpharm.com]
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